

# Application Note: Solid-Phase Extraction of Phthalates from Water Samples

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## Compound of Interest

**Compound Name:** *Bis(5-methylhexyl) Phthalate-3,4,5,6-D4*  
**Cat. No.:** *B12403707*

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## Introduction

Phthalate esters (PAEs) are a class of synthetic chemicals widely used as plasticizers to enhance the flexibility and durability of various polymer products.[1][2] Their extensive use has led to their ubiquitous presence in the environment, including water sources.[1][2] Due to their potential endocrine-disrupting properties and other adverse health effects, monitoring phthalate levels in water is of significant importance.[3][4] Solid-phase extraction (SPE) has emerged as a robust and efficient technique for the preconcentration and cleanup of phthalates from aqueous matrices prior to chromatographic analysis.[5][6][7] This method offers several advantages over traditional liquid-liquid extraction, including higher recovery rates, reduced solvent consumption, simplicity, and ease of operation.[5][7]

This application note provides a detailed protocol for the solid-phase extraction of common phthalates from water samples, followed by analysis using High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

## Principle of Solid-Phase Extraction

SPE is a sample preparation technique that separates components of a mixture in a liquid sample (mobile phase) based on their physical and chemical properties as they pass through a solid stationary phase. For phthalate analysis, a common approach is reversed-phase SPE, where a nonpolar stationary phase (e.g., C18-bonded silica) is used to retain the relatively nonpolar phthalates from the polar water sample. The retained analytes are then eluted with a small volume of an organic solvent.

## Experimental Protocols

This section details two common protocols for the SPE of phthalates from water samples using different sorbent materials: C18 and a polymeric sorbent (Hydrophilic-Lipophilic Balanced - HLB).

### Protocol 1: Phthalate Extraction using C18 SPE Cartridges

This protocol is a widely used method for the extraction of a broad range of phthalates from water samples.

Materials and Reagents:

- SPE Sorbent: C18 bonded silica gel cartridges (e.g., Sep-Pak C18).[6][8]
- Reagents:
  - Methanol (HPLC grade)[5]
  - Acetonitrile (HPLC grade)[9][10]
  - Ethyl Acetate (HPLC grade)[5][8]
  - Dichloromethane (HPLC grade)[4]
  - Purified water (HPLC grade)
  - Phthalate standards (e.g., DMP, DEP, DBP, BBP, DEHP, DNOP)[1][5]
- Apparatus:

- SPE vacuum manifold[6]
- Glass sample bottles
- Concentrator/Evaporator (e.g., nitrogen blow-down)
- Volumetric flasks and pipettes
- Syringe filters (0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ )[10]

#### Procedure:

- Sample Preparation:
  - Collect water samples in clean glass bottles.
  - If the sample contains suspended solids, filter it through a glass fiber filter.
  - Acidify the water sample to a pH of approximately 2 to enhance the retention of some phthalates.[8]
- SPE Cartridge Conditioning:
  - Flush the C18 cartridge with 5 mL of ethyl acetate.[8]
  - Flush the cartridge with 5 mL of methanol.[5][8]
  - Equilibrate the cartridge with 10 mL of deionized water.[8] Ensure the sorbent bed does not run dry.
- Sample Loading:
  - Load the pre-treated water sample (e.g., 250 mL) onto the conditioned cartridge at a flow rate of approximately 5 mL/min.[8]
- Cartridge Washing:
  - Wash the cartridge with 5 mL of deionized water to remove any polar interferences.[8]

- Dry the cartridge under vacuum for at least 30 minutes to remove residual water.[8]
- Elution:
  - Elute the retained phthalates with 10 mL of acetonitrile or a 1:1 mixture of ethyl acetate and dichloromethane.[8][10] Collect the eluate in a clean collection tube.
- Post-Elution and Reconstitution:
  - Concentrate the eluate to near dryness under a gentle stream of nitrogen.[8][10]
  - Reconstitute the residue in a suitable solvent (e.g., 1 mL of methanol or hexane) for subsequent GC or HPLC analysis.[8][10]
  - Filter the reconstituted sample through a 0.22 µm syringe filter before injection into the analytical instrument.[10]

## Protocol 2: Phthalate Extraction using Polymeric HLB SPE Cartridges

Polymeric sorbents with a hydrophilic-lipophilic balance (HLB) often provide superior recovery for a wider range of phthalates compared to traditional C18 sorbents.[8]

Materials and Reagents:

- SPE Sorbent: HLB cartridges (e.g., Oasis HLB, Chromabond® HLB).[8][11]
- Reagents:
  - Methanol (HPLC grade)
  - Ethyl Acetate (HPLC grade)[8]
  - Purified water (HPLC grade)
  - Phthalate standards
- Apparatus: Same as Protocol 1.

#### Procedure:

- Sample Preparation:
  - Adjust the pH of the water sample (e.g., 50 mL) to 6.0.[8]
- SPE Cartridge Conditioning:
  - Flush the HLB cartridge with 5 mL of ethyl acetate.
  - Flush the cartridge with 5 mL of methanol.
  - Equilibrate the cartridge with 10 mL of deionized water.
- Sample Loading:
  - Load the pH-adjusted water sample onto the conditioned cartridge at a controlled flow rate.[8]
- Cartridge Washing:
  - Wash the cartridge with a suitable aqueous solution to remove interferences.[8]
  - Dry the cartridge under vacuum for 20 minutes.[8]
- Elution:
  - Elute the phthalates with 10 mL of ethyl acetate.[8]
- Post-Elution and Reconstitution:
  - Concentrate the eluate and reconstitute in a solvent compatible with the analytical instrument, following the same procedure as in Protocol 1.[8]

## Data Presentation

The following table summarizes the quantitative performance of different SPE sorbents for the extraction of various phthalate esters from water samples, as reported in the literature.

| Phthalate                        | SPE Sorbent         | Elution Solvent       | Analytical Method | Recovery (%)      | LOD/LOQ                           | Reference |
|----------------------------------|---------------------|-----------------------|-------------------|-------------------|-----------------------------------|-----------|
| DMP, DEP, DBP, DOP               | Resin-based COFs    | Acetonitrile /Water   | HPLC              | 97.99–100.56      | LOD: 0.01-0.06 µg/L               | [9][12]   |
| DMP, DEP, DBP, DEHP              | Florisil (1 g)      | Ethyl Acetate (5 mL)  | GC-FID            | 98.2–110.0        | LOD: 0.025-0.05 mg/L              | [5]       |
| Various                          | Sep-Pak C18         | Methanol/Isopropanol  | HPLC-PDA          | -                 | LOD: 0.003 µg/mL, LOQ: 0.01 µg/mL | [6]       |
| DBP, BBP, DEHP, DNOP, DINP, DIDP | Automated SPE Disk  | -                     | GC-ECD            | Within EPA limits | -                                 | [1]       |
| DMP, DEP, DiPP, DiBP, DnBP, DEHP | SPME (DVB/CAR/PDMS) | Thermal Desorption    | GC-MS/MS          | -                 | LOD: 0.3-2.6 ng/mL                | [3]       |
| DMP, DEP, DBP, DEHP              | C18                 | CH3OH/C H2Cl2 (50/50) | GC                | 83-96             | LOD: 28.5-60.6 ng/L               | [4]       |
| DMP, DEP, DBP, BBP, DEHP, DNOP   | SPME (Polyacrylate) | Thermal Desorption    | GC-ECD            | -                 | LOQ: 0.001-0.050 µg/L             | [13]      |
| DPP, DBP, DiPP, DNPP, BBP        | Chromabond® HLB     | -                     | GC-MS             | 75–112            | -                                 | [11]      |

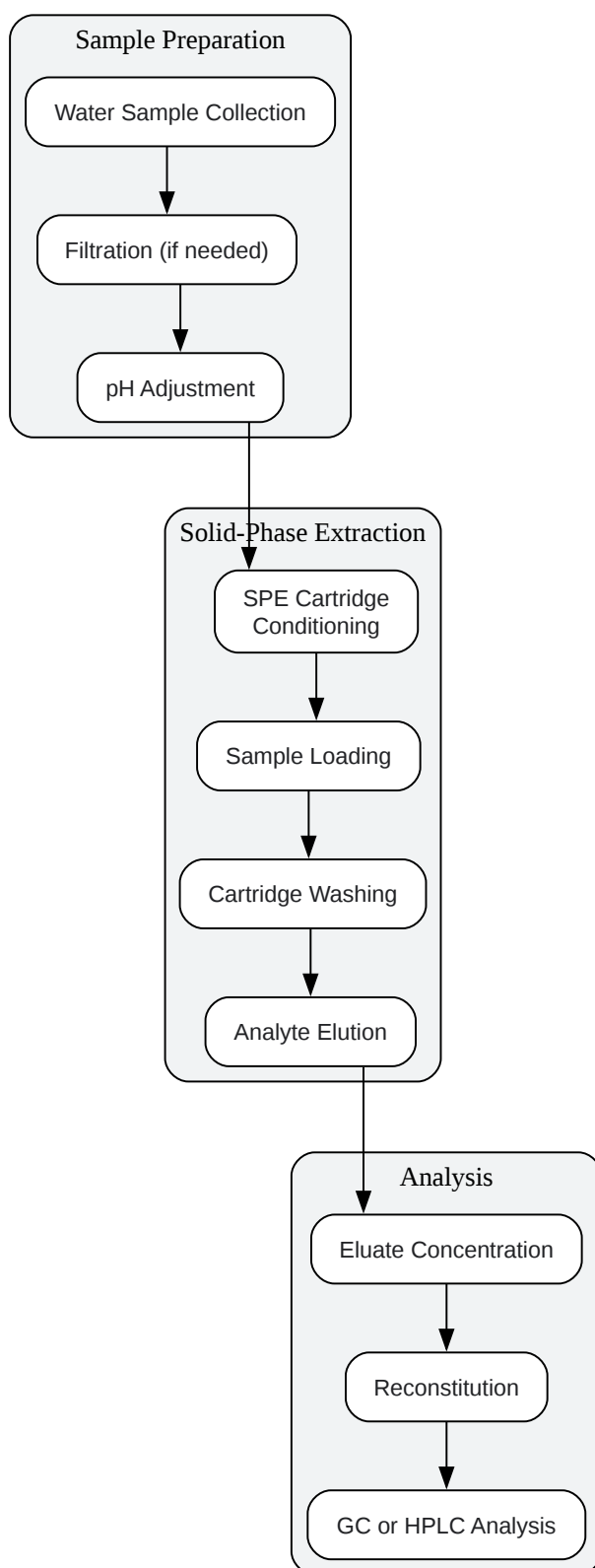
DCHP,  
DEHP

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DMP: Dimethyl phthalate, DEP: Diethyl phthalate, DBP: Dibutyl phthalate, DOP: Dioctyl phthalate, DEHP: Bis(2-ethylhexyl) phthalate, DiPP: Diisopropyl phthalate, DiBP: Diisobutyl phthalate, DnBP: Di-n-butyl phthalate, BBP: Benzylbutyl phthalate, DNOP: Di-n-octyl phthalate, DINP: Diisononyl phthalate, DIDP: Diisodecyl phthalate, DPHP: Diphenyl phthalate, DBZP: Dibenzyl phthalate, BBeP: Benzyl benzoate, DPEP: Dipropyl phthalate, DCHP: Dicyclohexyl phthalate, DNNP: Dinonyl phthalate. LOD: Limit of Detection, LOQ: Limit of Quantification.

## Visualization

The following diagram illustrates the general experimental workflow for the solid-phase extraction of phthalates from a water sample.



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Caption: General workflow for phthalate extraction using SPE.

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